

# Safety data sheet (SDS) for 2-Chloro-N-octylacetamide

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 2-Chloro-n-octylacetamide

CAS No.: 20368-12-1

Cat. No.: B11967224

[Get Quote](#)

## Technical Safety Guide: 2-Chloro-N-octylacetamide

CAS Registry Number: 20368-12-1 Molecular Formula: C<sub>10</sub>H<sub>20</sub>ClNO Synonyms: N-Octyl-2-chloroacetamide; Chloroacetic acid octylamide[1][2]

### Part 1: Physiochemical Identity & Reactivity Profile

**2-Chloro-N-octylacetamide** is a functionalized

-haloacetamide.[2] Unlike its hydrophilic parent (2-chloroacetamide), the addition of an octyl chain drastically alters its partition coefficient (LogP), making it highly lipophilic. This property facilitates rapid dermal absorption, increasing the systemic risk profile compared to shorter-chain analogs.

### Core Data Matrix

Property	Value / Characteristic	Technical Note
Molecular Weight	205.73 g/mol	
Physical State	Low-melting Solid / Waxy Solid	Critical: Melting point is 37.3–38.3 °C [1].[3] It may appear as an oil or semi-solid in warm labs (>25°C).
Solubility	Soluble in DCM, EtOH, DMSO; Poor in Water	High lipophilicity drives membrane permeability.
Reactivity Class	Electrophile (S <sub>N</sub> 2)	The -carbon is susceptible to nucleophilic attack, particularly by thiols (-SH).
Purity Markers	<sup>1</sup> H NMR: 4.05 (s, 2H, Cl-CH <sub>2</sub> )	Diagnostic singlet for the chloroacetyl group [1].

## Part 2: Toxicology & Mechanism of Action (The "Why")[2]

The primary hazard of **2-Chloro-N-octylacetamide** is not merely acute toxicity, but sensitization and cellular alkylation.

### Mechanism: Cysteine Alkylation & Haptenization

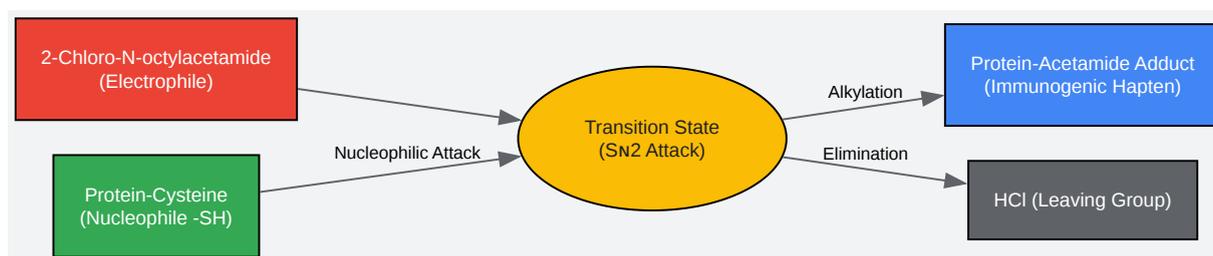
The chlorine atom on the

-carbon is a good leaving group. In physiological environments, this molecule acts as a "warhead," targeting nucleophilic cysteine residues on proteins.

- **Direct Toxicity:** Alkylation of glutathione (GSH) depletes cellular antioxidant reserves, leading to oxidative stress.
- **Sensitization (Allergy):** The compound binds to skin proteins (e.g., keratin, albumin) forming a "hapten-carrier" complex. The immune system recognizes this complex as foreign,

triggering a T-cell mediated response (Contact Dermatitis).

Diagram 1: Mechanism of Protein Alkylation This diagram illustrates the  $S_N2$  attack of a protein cysteine residue on the **2-Chloro-N-octylacetamide** molecule.[2]



[Click to download full resolution via product page](#)

Caption: The  $S_N2$  reaction pathway where the thiol group of a protein displaces the chloride, forming a stable covalent bond (Haptenization).[2]

## Part 3: Operational Safety & Control Banding

Because this compound melts near body temperature, it poses a unique "phase-change" risk. It may behave as a solid during weighing but liquefy upon contact with warm gloves or skin, accelerating permeation.

### Personal Protective Equipment (PPE) Strategy

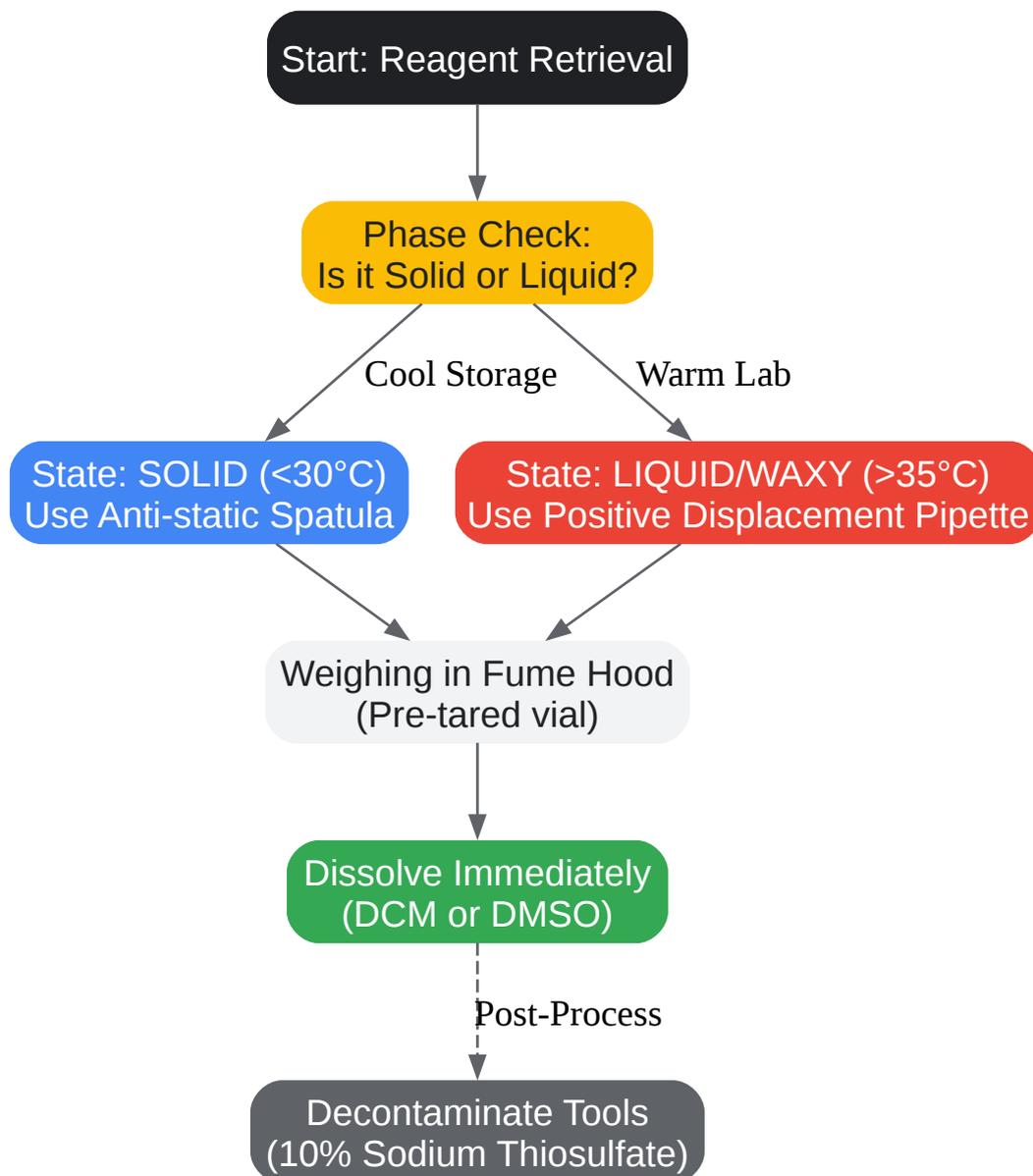
Do not rely on standard latex gloves. The lipophilic octyl chain allows the molecule to permeate latex rapidly.

- Primary Barrier: Nitrile (Minimum 0.11 mm thickness) for splash protection.
- High-Risk Operations (Synthesis/Scale-up): Double-gloving is mandatory.[2] Inner layer: Laminate (Silver Shield) or Butyl rubber. Outer layer: Nitrile (for dexterity).
- Respiratory: If handling powder (cold room) or heating the substance, use a P95/P100 particulate respirator or work strictly within a Fume Hood.

## Engineering Controls & Handling Protocol

This protocol ensures containment during the transition from solid to solution.

Diagram 2: Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: Decision matrix for handling **2-Chloro-N-octylacetamide** based on its physical state (melting point  $\sim 37^{\circ}\text{C}$ ).

## Part 4: Emergency Response & Decontamination

Standard soap and water are insufficient for spills of alkylating agents because they do not chemically deactivate the electrophile. You must use a nucleophilic quencher.

### Decontamination Solution (The "Quench")

To destroy the reactive chloroacetyl group, use a solution that out-competes biological nucleophiles:[2]

- Formula: 10% Sodium Thiosulfate ( ) in water.
- Mechanism: The thiosulfate ion ( ) attacks the -carbon, displacing the chloride and forming a non-toxic water-soluble Bunte salt.
- Procedure:
  - Cover spill with absorbent pads.
  - Saturate pads with Thiosulfate solution.
  - Wait 15 minutes (allow reaction kinetics to proceed).
  - Clean area with soap and water (to remove the lipophilic residue).

### First Aid

- Skin Contact: Wash immediately with soap and water for 15 minutes. Do not use ethanol (it may enhance skin absorption of the lipophilic octyl chain).
- Eye Contact: Rinse for 15 minutes. Seek medical attention immediately (corneal alkylation risk).[4][5]

### References

- Thorsteinsson, T., et al. (2003).[3] "Synthesis and Properties of 1-(2-(alkylamino)-2-oxoethyl) Pyridinium Chloride Surfactants." Journal of Medicinal Chemistry, 46(19), 4173–4181. (Confirmed Melting Point and Synthesis).
- Sigma-Aldrich.[6] (n.d.). "**2-Chloro-N-octylacetamide** Product Page (CAS 20368-12-1)."[1] [2] [2]
- PubChem.[7] (n.d.). "Compound Summary: **2-Chloro-N-octylacetamide**." National Library of Medicine.
- Schwöbel, J. A., et al. (2011). "Discriminating between specific and nonspecific toxicity of organic compounds." Chemical Research in Toxicology. (Context on electrophilic toxicity mechanisms).

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 2-chloro-n-dimethylphenylacetamid | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. chemos.de \[chemos.de\]](#)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [7. N-Octylacetamide | C10H21NO | CID 344958 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Safety data sheet (SDS) for 2-Chloro-N-octylacetamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11967224#safety-data-sheet-sds-for-2-chloro-n-octylacetamide\]](https://www.benchchem.com/product/b11967224#safety-data-sheet-sds-for-2-chloro-n-octylacetamide)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)